

Personal protective equipment for handling (Rac)-Tivantinib

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Compound of Interest

Compound Name: (Rac)-Tivantinib

Cat. No.: B567748

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Essential Safety and Handling Guide for (Rac)-Tivantinib

(Rac)-Tivantinib, a selective c-Met tyrosine kinase inhibitor, requires stringent safety protocols due to its potential health hazards.^{[1][2][3]} This guide provides immediate, essential information for researchers, scientists, and drug development professionals on the safe handling, personal protective equipment (PPE), and disposal of this compound.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure when handling **(Rac)-Tivantinib**. The following table summarizes the recommended PPE for various laboratory procedures.

| Procedure | Required PPE | Specifications |
|--------------------------------------|---|---|
| Weighing and Aliquoting (Dry Powder) | Double Gloves, Gown, Eye Protection, Respirator | Use chemotherapy-rated nitrile gloves.[4][5] Wear a disposable gown with knit cuffs.[5] Use safety glasses with side shields or goggles. An N95 respirator is recommended to prevent inhalation of fine particles.[5] |
| Solution Preparation | Double Gloves, Gown, Eye Protection | Chemotherapy-rated nitrile gloves and a disposable gown are required.[4][5] Safety glasses or goggles should be worn.[6] |
| Cell Culture and Animal Studies | Gloves, Gown, Eye Protection | Single-use nitrile gloves and a lab coat are standard. Use safety glasses to protect from splashes. |
| Waste Disposal | Double Gloves, Gown | Wear two pairs of chemotherapy-rated gloves and a disposable gown when handling cytotoxic waste.[4][5] |

Handling and Experimental Protocols

(Rac)-Tivantinib should be handled in a well-ventilated area, preferably within a chemical fume hood or a biological safety cabinet, to minimize inhalation exposure.[7] Avoid the formation of dust and aerosols.[7]

Protocol for Preparing a Stock Solution:

- Preparation: Before starting, ensure all necessary PPE is correctly worn. Prepare the workspace within a certified chemical fume hood.

- Weighing: Carefully weigh the desired amount of **(Rac)-Tivantinib** powder using a calibrated analytical balance. Use anti-static weigh paper or a weighing boat.
- Dissolving: **(Rac)-Tivantinib** is soluble in organic solvents such as DMSO and ethanol.[8] To prepare a stock solution, add the solvent of choice to the vessel containing the powder.[8] Cap the vessel securely and vortex or sonicate until the solid is completely dissolved.
- Storage: Store the stock solution at -20°C in a tightly sealed container.[8] Aqueous solutions are not recommended for storage for more than one day.[8]

Spill and Exposure Procedures

In the event of a spill or exposure, follow these immediate actions:

- Skin Contact: Immediately wash the affected area with soap and plenty of water.[7] Remove contaminated clothing.[9]
- Eye Contact: Rinse eyes thoroughly with plenty of water for at least 15 minutes, lifting the upper and lower eyelids.[3] Seek medical attention.[7]
- Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.
- Ingestion: Do not induce vomiting.[7] Rinse mouth with water and seek immediate medical attention.[7]

A spill kit appropriate for cytotoxic agents should be readily available in the laboratory.

Disposal Plan

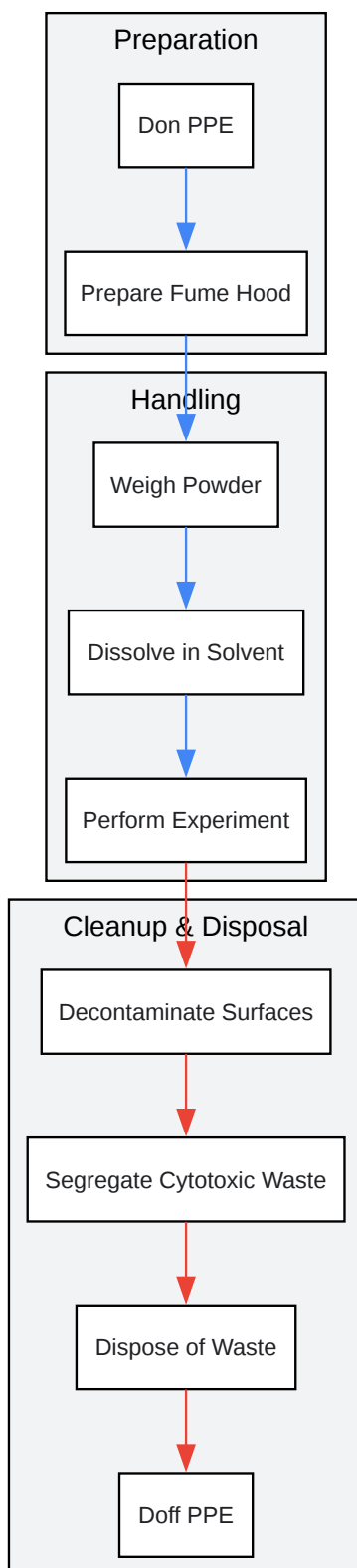
All materials contaminated with **(Rac)-Tivantinib**, including gloves, gowns, weigh paper, and pipette tips, are considered cytotoxic waste.[10]

- Segregation: Cytotoxic waste must be segregated from other laboratory waste streams.[10][11]
- Containers: Use designated, leak-proof, and puncture-resistant containers clearly labeled with the cytotoxic symbol.[11][12]

- Sharps: Needles, syringes, and other sharps contaminated with **(Rac)-Tivantinib** must be disposed of in a designated cytotoxic sharps container.[\[11\]](#)
- Final Disposal: Cytotoxic waste is typically incinerated at a specialized facility.[\[13\]](#) Follow all local, state, and federal regulations for hazardous waste disposal.[\[12\]](#)

Workflow and Safety Diagram

The following diagram illustrates the key stages of handling **(Rac)-Tivantinib**, emphasizing the integration of safety measures at each step.



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